

L-Galactose vs. D-Galactose: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *L-Galactose*

Cat. No.: *B7822910*

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Abstract

Galactose, a C-4 epimer of glucose, is a fundamental monosaccharide in various biological processes. It exists as two stereoisomers, **L-galactose** and D-galactose, which are enantiomers with distinct structural configurations and divergent biological roles. While D-galactose is the predominantly occurring form in nature and a key component of the disaccharide lactose, **L-galactose** is comparatively rare but plays a crucial role in specific metabolic pathways, notably in the biosynthesis of vitamin C in plants. This technical guide provides an in-depth exploration of the core differences between L- and D-galactose, encompassing their structural properties, metabolic pathways, and the experimental protocols for their differentiation and analysis.

Structural Configuration and Physicochemical Properties

L- and D-galactose are non-superimposable mirror images of each other, a property known as enantiomerism.[1] Their shared chemical formula is C₆H₁₂O₆. [2] The distinction between the D and L forms is determined by the orientation of the hydroxyl (-OH) group on the chiral carbon furthest from the carbonyl group (C5). In the Fischer projection, D-galactose has the -OH group on the right, whereas **L-galactose** has it on the left.[1] This seemingly subtle difference in

stereochemistry leads to significant variations in their biological activities and physicochemical properties.

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative data for L- and D-galactose, facilitating a direct comparison of their properties.

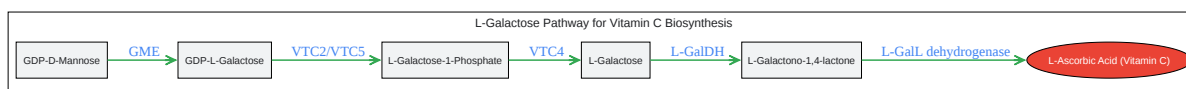
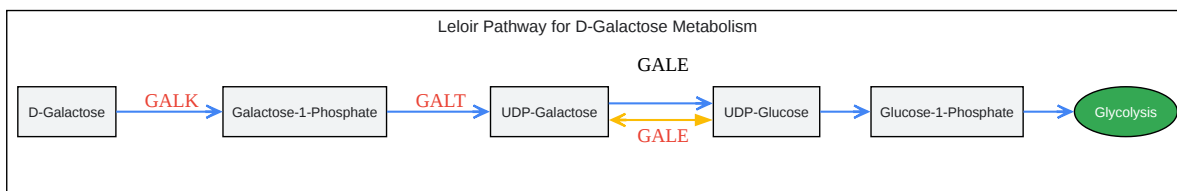
Property	D-Galactose	L-Galactose	References
Molar Mass (g/mol)	180.156	180.16	[2][3]
Melting Point (°C)	168–170	163-167	
Specific Optical Rotation ($[\alpha]_D$)	+80.2° (equilibrium in water)	-75° to -82° (c=1 in H2O with NH3 aq.)	
Solubility in Water	650 g/L (20 °C)	Soluble	
Appearance	White solid/powder	White powder	

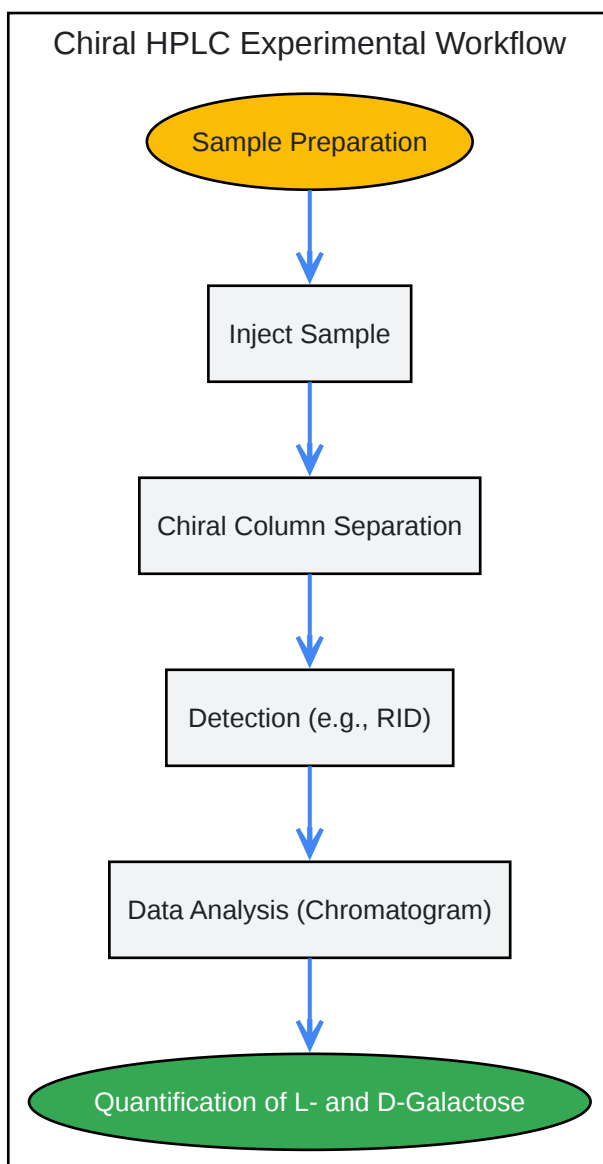
Biological Significance and Metabolic Pathways

The biological roles of L- and D-galactose are distinctly different, primarily due to the stereospecificity of enzymes.

D-Galactose: The Leloir Pathway

D-galactose is a primary energy source in many organisms and is metabolized through the highly conserved Leloir pathway. This pathway converts D-galactose into glucose-1-phosphate, which can then enter glycolysis. The key enzymes in this pathway are galactokinase (GALK), galactose-1-phosphate uridylyltransferase (GALT), and UDP-galactose 4'-epimerase (GALE).





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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